Sebacic Acid: A Comprehensive Technical Guide to its Physicochemical Properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Sebacic Acid*
CAS No.:	*111-20-6*
Cat. No.:	*B1670060*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **sebacic acid**, a versatile dicarboxylic acid with wide-ranging applications in various scientific and industrial fields. This document details its melting and boiling points, outlines the experimental protocols for their determination, and visually represents the industrial synthesis process.

Core Physicochemical Data

Sebacic acid, also known as decanedioic acid, is a naturally occurring saturated dicarboxylic acid with the chemical formula C10H18O4.[1][2][3] It typically appears as a white, flaky, or powdered solid.[2][4] The following tables summarize the key quantitative data regarding its melting and boiling points.

Table 1: Melting Point of **Sebacic Acid**

© 2026 BenchChem. All rights reserved.

Parameter	Value	Reference
Melting Point	131 - 137 °C	[2][5]
Melting Point	133 - 137 °C	[5]
Melting Point	134.5 °C	[1]
Melting Point	153 °F (approximately 67.2 °C)	[4][6][7]

Note: The variation in melting point can be attributed to the purity of the sample.

Table 2: Boiling Point of **Sebacic Acid** at Various Pressures

Pressure	Boiling Point	Reference
100 mmHg	294.4 - 294.5 °C	[1][2][5]
50 mmHg	273 °C	[1]
15 mmHg	243.5 °C	[1]
10 mmHg	232 °C	[1]
760 mmHg	Decomposes before boiling	[4]

Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are standard laboratory protocols for these measurements.

Determination of Melting Point (Capillary Method)

The capillary method is a widely used technique for determining the melting point of a solid organic compound.

Apparatus:

© 2026 BenchChem. All rights reserved.

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating medium (e.g., mineral oil)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: The **sebacic acid** sample should be thoroughly dried and finely powdered using a mortar and pestle.
- Capillary Tube Filling: A small amount of the powdered sample is introduced into the open end of a capillary tube and compacted at the sealed bottom by tapping.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then immersed in a heating bath (e.g., a Thiele tube filled with mineral oil) or placed in a digital melting point apparatus.
- Heating: The heating medium is heated gradually, with constant stirring to ensure a uniform temperature distribution. The heating rate should be slow, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the **sebacic acid** begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. The melting point is reported as this range. For a pure substance, this range is typically narrow.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid can also be determined using a capillary-based method, often referred to as the Siwoloboff method.

Apparatus:

© 2026 BenchChem. All rights reserved.

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., Thiele tube or a beaker with a suitable heating liquid)
- Rubber band or wire to attach the test tube to the thermometer

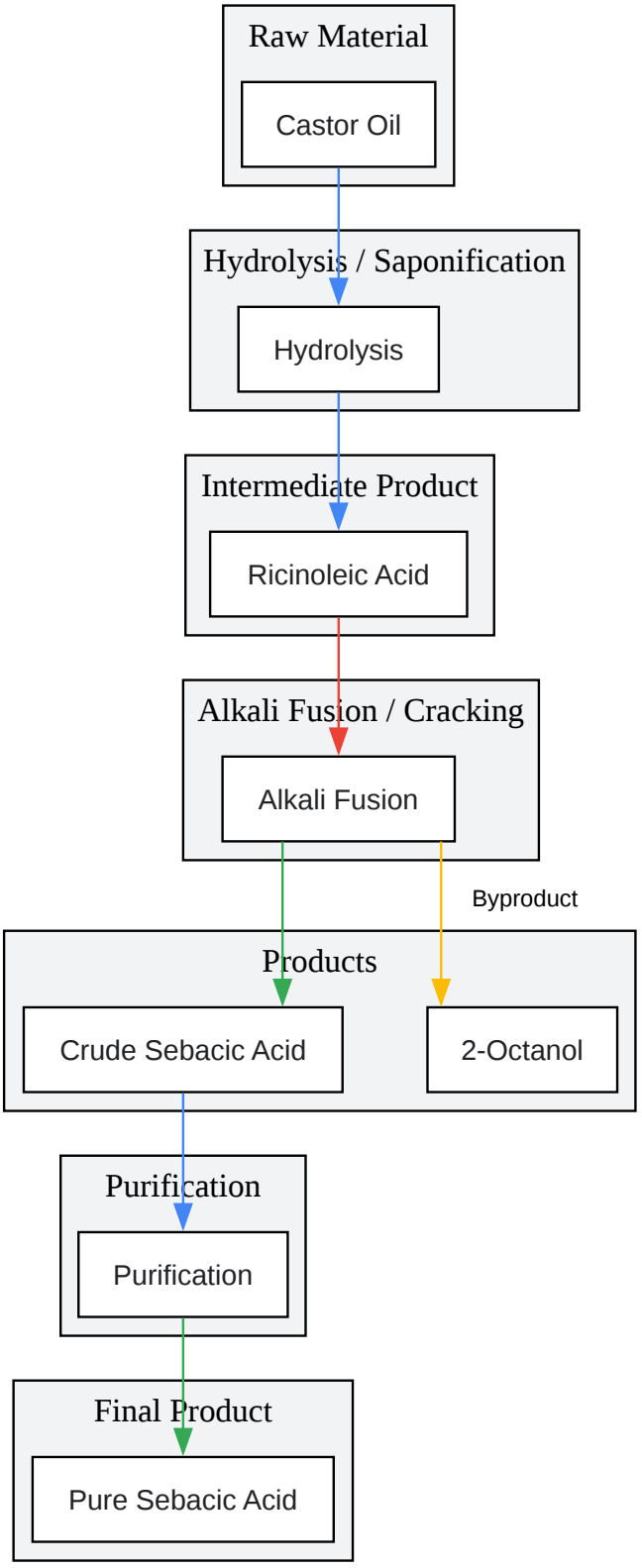
Procedure:

- Sample Preparation: A small amount of liquid **sebacic acid** (if in liquid form, or a molten sample) is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube with the open end downwards.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is immersed in a heating bath.
- Heating: The bath is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and escape as bubbles.
- Observation: The heating is continued until a steady stream of bubbles emerges from the capillary tube. The heat is then removed, and the bath is allowed to cool slowly. The boiling point is the temperature at which the bubbling stops, and the liquid begins to be drawn into the capillary tube.

Industrial Production Workflow of **Sebacic Acid**

Sebacic acid is primarily produced from castor oil through a multi-step chemical process. The following diagram illustrates the key stages of this industrial synthesis.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Industrial synthesis of **sebacic acid** from castor oil.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. scribd.com [scribd.com]
- 2. phillysim.org [phillysim.org]
- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 5. westlab.com [westlab.com]
- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. SSERC | Melting point determination [sserc.org.uk]
- To cite this document: BenchChem. [Sebacic Acid: A Comprehensive Technical Guide to its Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670060/docs#sebacic-acid-a-comprehensive-technical-guide-to-its-physicochemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.